

The Physiological Role of Tetranor-PGFM in Healthy Individuals: A Technical Guide

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Compound of Interest

Compound Name: *tetranor-PGFM*

Cat. No.: *B031682*

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Executive Summary

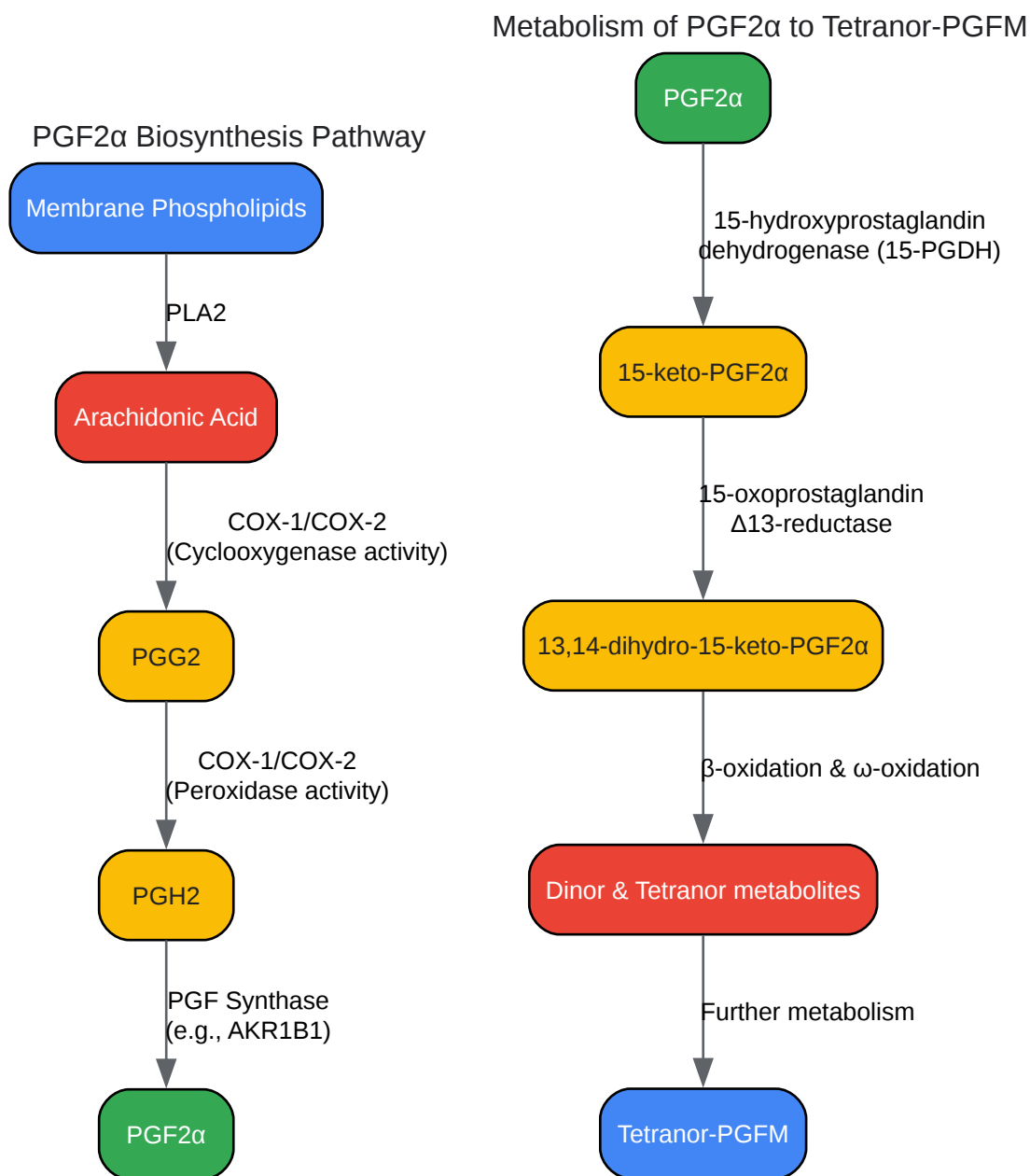
Tetranor-PGFM (9 α ,11 α -dihydroxy-15-oxo-2,3,4,5-tetranor-prostan-1,20-dioic acid) is the major and most abundant urinary metabolite of prostaglandin F₂ α (PGF₂ α), a potent bioactive lipid mediator. In healthy individuals, **tetranor-PGFM** serves as a crucial biomarker, providing a reliable and time-integrated measure of systemic PGF₂ α production. While the physiological actions of PGF₂ α are extensive, influencing processes such as smooth muscle contraction, luteolysis, and inflammation, **tetranor-PGFM** itself is generally considered to be a biologically inactive end-product of PGF₂ α metabolism. Its primary significance in a physiological context lies in its utility as a stable and quantifiable indicator of the biosynthesis of its parent compound. This guide provides an in-depth overview of the biosynthesis and metabolism of **tetranor-PGFM**, its normal physiological concentrations, and detailed methodologies for its quantification.

Biosynthesis and Metabolism of Tetranor-PGFM

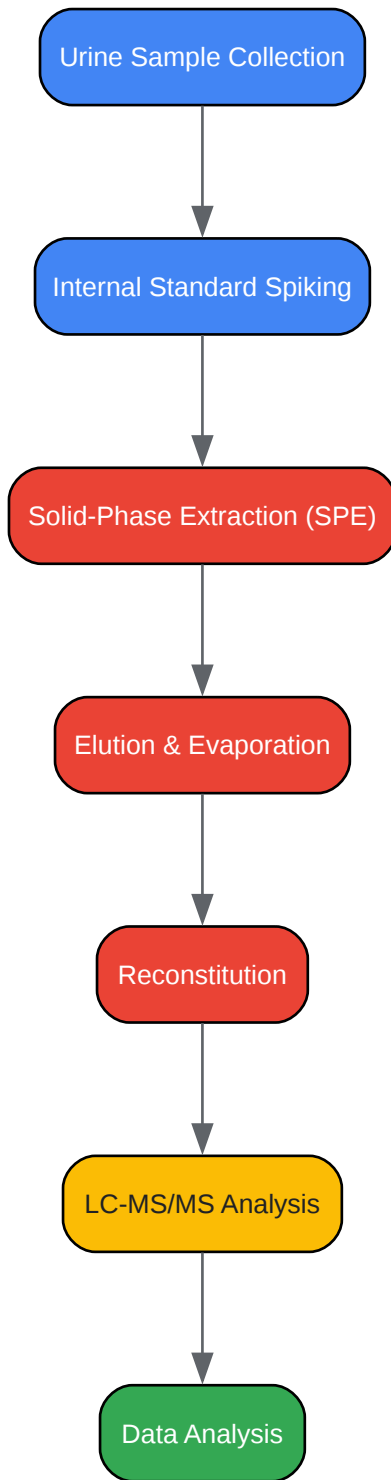
The formation of **tetranor-PGFM** is a multi-step enzymatic process that begins with the release of arachidonic acid from the cell membrane.

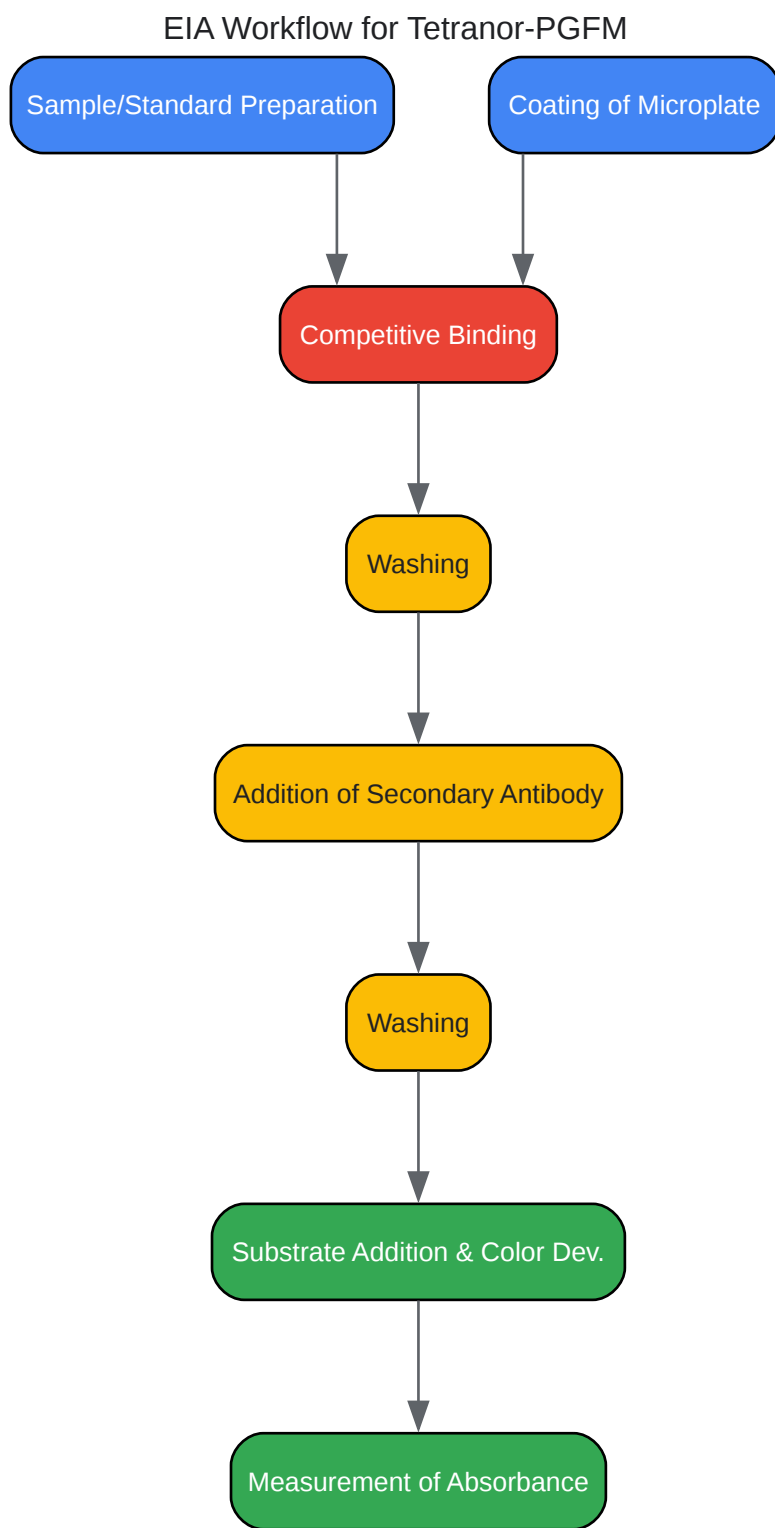
Biosynthesis of Prostaglandin F₂ α

The synthesis of the precursor molecule, PGF2 α , is initiated by the cyclooxygenase (COX) enzymes.



LC-MS/MS Workflow for Tetranor-PGFM





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